

5-Methylhexanal: A Technical Guide to CAS Number and Safety Information

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Compound of Interest

Compound Name: 5-Methylhexanal

Cat. No.: B128087

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the Chemical Abstracts Service (CAS) number and detailed safety data for **5-Methylhexanal**. The information is intended to support researchers, scientists, and drug development professionals in the safe handling, storage, and use of this chemical.

Chemical Identification

Identifier	Value
Chemical Name	5-Methylhexanal
Synonyms	5-Methylhexan-1-al, Isoheptanal
CAS Number	1860-39-5[1][2][3][4][5]
Molecular Formula	C7H14O[1][2][3][4][5]
Molecular Weight	114.19 g/mol [1][3]

Physicochemical Data

The following table summarizes key physicochemical properties of **5-Methylhexanal**.

Property	Value	Source
Appearance	Colorless liquid with a strong, pungent odor.	[2]
Boiling Point	141.2°C at 760 mmHg	[4]
Flash Point	32.6°C	[2][4]
Density	0.805 g/cm ³	[4]
Vapor Pressure	5.92 mmHg at 25°C	[2][4]
Solubility	Soluble in water, alcohols, and organic solvents.	[2]

Safety Information

5-Methylhexanal is classified as a flammable liquid and an irritant. Adherence to safety protocols is essential when handling this chemical.

GHS Hazard Classification

Classification	Code	Description
Flammable liquids	H226	Flammable liquid and vapor[1]
Skin corrosion/irritation	H315	Causes skin irritation[1]
Serious eye damage/eye irritation	H319	Causes serious eye irritation[1]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation[1]

GHS Pictograms

Pictogram	Hazard
Flame	Flammable
Exclamation Mark	Irritant

Precautionary Statements

A comprehensive list of precautionary statements is provided by the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Key statements include:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[\[6\]](#)[\[7\]](#)
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[8\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[7\]](#)[\[8\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[8\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[7\]](#)[\[8\]](#)
- P403+P235: Store in a well-ventilated place. Keep cool.[\[8\]](#)

Experimental Protocols for Safety Assessment

The following are summaries of standardized OECD guidelines relevant to the safety assessment of a chemical like **5-Methylhexanal**.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.[\[2\]](#)

- Principle: A stepwise procedure is used with a limited number of animals per step. The method is based on the classification of the substance into a toxicity class defined by LD50 cut-off values.[\[2\]](#)
- Animal Model: Typically, rodents (usually female rats) are used.[\[9\]](#)
- Procedure: The test substance is administered orally in a single dose to a group of animals.[\[8\]](#) Observations for effects and mortality are made.[\[8\]](#) The procedure is designed to minimize the number of animals required.[\[4\]](#)

- Observation Period: Animals are observed for at least 14 days.[\[9\]](#)
- Endpoint: The number of animals that die within a defined period is used to classify the substance.

Acute Dermal Irritation/Corrosion - OECD Guideline 404

This guideline describes procedures to determine the potential of a substance to cause skin irritation or corrosion.[\[10\]](#)

- Principle: The substance is applied to the skin of an experimental animal in a single dose.[\[10\]](#)
- Animal Model: The albino rabbit is the preferred species.[\[10\]](#)
- Procedure: A small area of the animal's skin is shaved, and the test substance is applied to a small area (approximately 6 cm²) and covered with a gauze patch.[\[10\]](#) The exposure duration is typically 4 hours.[\[10\]](#)
- Observation: The skin is examined for erythema and edema at specified intervals after patch removal.[\[10\]](#) Observations are typically made at 1, 24, 48, and 72 hours after exposure.
- Endpoint: The degree of skin reaction is scored and evaluated to determine the irritant or corrosive potential.

Acute Eye Irritation/Corrosion - OECD Guideline 405

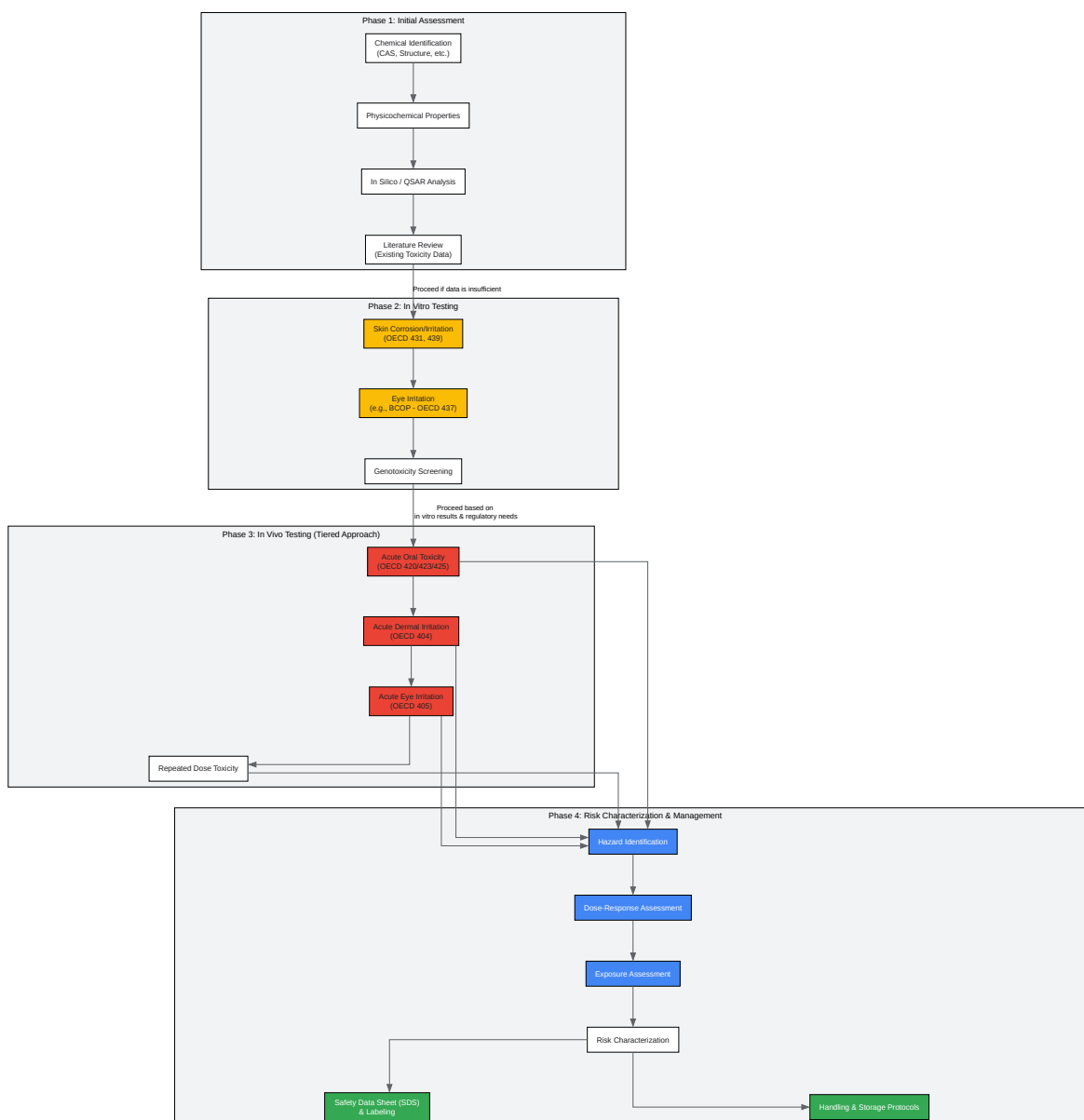
This test guideline is used to assess the potential of a substance to cause eye irritation or corrosion.[\[1\]](#)[\[5\]](#)

- Principle: A single dose of the test substance is applied to one of the eyes of an experimental animal, with the untreated eye serving as a control.[\[5\]](#)
- Animal Model: The albino rabbit is the recommended animal.[\[1\]](#)
- Procedure: The test substance is instilled into the conjunctival sac of one eye.[\[7\]](#)

- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation.[\[11\]](#) The degree of eye irritation/corrosion is evaluated by scoring lesions of the cornea, iris, and conjunctiva.[\[1\]](#)
- Endpoint: The scores are used to classify the irritancy level of the substance.

Logical Workflow for Chemical Safety Assessment

The following diagram illustrates a general workflow for assessing the safety of a chemical substance, incorporating both in vitro and in vivo testing methods as guided by regulatory frameworks like the EPA and OECD.[\[12\]](#)[\[13\]](#)



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Caption: Chemical Safety Assessment Workflow.

Handling and Storage

- Handling: Use in a well-ventilated area or under a fume hood.[8] Avoid contact with skin, eyes, and clothing.[2] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[2]
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. [6] Keep containers tightly closed when not in use.[6] Store away from oxidizing agents.

First Aid Measures

- Inhalation: If inhaled, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[8]
- Skin Contact: In case of contact, wash off with soap and plenty of water. Consult a physician. [8]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[8]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[8]

This guide is intended for informational purposes and should not be a substitute for a comprehensive Safety Data Sheet (SDS) and institutional safety protocols. Always consult the SDS for **5-Methylhexanal** before use.

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References

1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
2. [researchgate.net](https://www.researchgate.net) [researchgate.net]

- 3. x-cellr8.com [x-cellr8.com]
- 4. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 5. nucro-technics.com [nucro-technics.com]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. ACUTE EYE IRRITATION OECD GUIDELINE BY SEJAL AGRAWAL | PPTX [slideshare.net]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. scribd.com [scribd.com]
- 10. nucro-technics.com [nucro-technics.com]
- 11. ecetoc.org [ecetoc.org]
- 12. epa.gov [epa.gov]
- 13. epa.gov [epa.gov]
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